

Operational Safety & Handling Protocol: Isoindolin-4-ylmethanol

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Compound of Interest

Compound Name: *Isoindolin-4-ylmethanol*

CAS No.: 127168-95-0

Cat. No.: B177652

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Document ID: OSHP-ISO-4M-2024 | Version: 2.1 | Status: Active Target Audience: Medicinal Chemists, Process Safety Engineers, and Lab Managers.

Chemical Identity & Contextual Relevance[1][2][3][4] [5]

Isoindolin-4-ylmethanol (systematically: (2,3-dihydro-1H-isoindol-4-yl)methanol) is a high-value pharmacophore used primarily in the synthesis of kinase inhibitors and immunomodulatory drugs (e.g., Lenalidomide analogs). Its structure—a fused benzene-pyrrolidine ring with a hydroxymethyl handle—provides a critical vector for extending drug potency into solvent-exposed regions of a protein binding pocket.

Structural Variants & Identifiers

Researchers rarely encounter the volatile "free base" alone. It is typically supplied as a hydrochloride salt or an N-protected intermediate to prevent polymerization or oxidation.

Variant	Chemical Name	CAS Number	Physical State
HCl Salt	(2,3-dihydro-1H-isoindol-4-yl)methanol hydrochloride	253669-75-5	White/Off-white Solid
N-Boc	tert-butyl 4-(hydroxymethyl)isoindoline-2-carboxylate	127168-93-8	Crystalline Solid
Free Base	Isoindolin-4-ylmethanol	Not widely listed	Viscous Oil / Low-melt Solid



*CRITICAL DISTINCTION: Do not confuse the suffix "-methanol" with the solvent Methanol (CAS 67-56-1). While Methanol is systemically toxic (blindness/acidosis), **Isoindolin-4-ylmethanol** acts as a functionalized organic amine/alcohol. Its hazards stem from its reactivity as a secondary amine and benzylic-like alcohol.*

Hazard Identification & GHS Classification

As a specialized research intermediate, comprehensive toxicological data (LD50 in humans) is often extrapolated from Structure-Activity Relationships (SAR) of analogous isoindolines.

GHS Label Elements (OSHA HCS 2012 / CLP)

Based on the HCl Salt (CAS 253669-75-5)

- Signal Word:WARNING
- Pictograms:GHS07 (Exclamation Mark)

Hazard Class	Category	Code	Hazard Statement
Skin Corrosion/Irritation	2	H315	Causes skin irritation. [1]
Eye Damage/Irritation	2A	H319	Causes serious eye irritation.
STOT - Single Exposure	3	H335	May cause respiratory irritation.

Expert Toxicological Insight

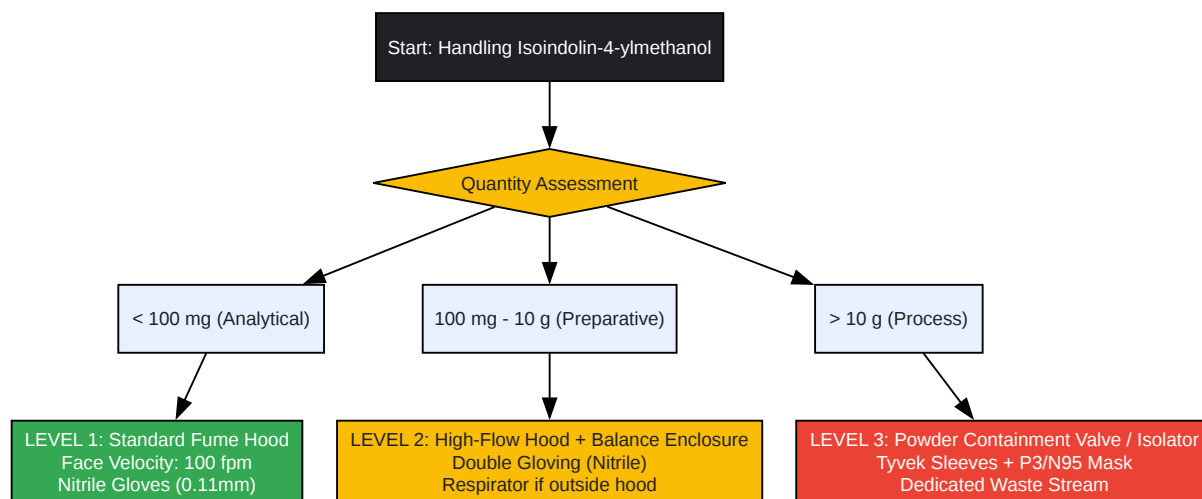
- **Amine Reactivity:** The secondary amine in the isoindoline core (pKa ~9-10) is basic. Upon contact with mucous membranes, it protonates, generating local hydroxide ions that cause the irritation described in H315/H319.
- **Benzylic Reactivity:** The hydroxymethyl group at position 4 is electronically similar to a benzyl alcohol. While stable, metabolic oxidation to the corresponding aldehyde (isoindoline-4-carbaldehyde) is possible in vivo, which may exhibit higher reactivity/toxicity.
- **Sensitization Potential:** Like many bicyclic amines, repeated dermal exposure carries a risk of sensitization, though not formally classified in standard vendor SDSs. Treat as a potential sensitizer.

Exposure Controls & Engineering Logic

Standard "gloves and glasses" are insufficient for novel pharmacophores where long-term toxicity is unknown. The following protocol utilizes a Quantity-Based Risk Escalation model.

Engineering Control Workflow

This decision tree dictates the containment level based on the mass being manipulated.



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Figure 1: Risk-based engineering control logic. As mass increases, the probability of aerosolization and inhalation exposure rises, necessitating stricter containment.

Personal Protective Equipment (PPE) Matrix

- Respiratory: If handling >500mg of the fluffy HCl salt outside a hood, a P95/P3 particulate respirator is mandatory to prevent inhalation of the cationic dust.
- Dermal:
 - Standard: Nitrile gloves (minimum thickness 0.11 mm).
 - High Risk (Solutions): If dissolved in DMSO or DMF (which penetrate skin), use Silver Shield/Laminate gloves. The solvent acts as a carrier, dragging the isoindoline into the bloodstream.

Stability, Reactivity & Storage

Understanding the chemical behavior of the 4-hydroxymethyl group is vital for safety and yield.

Stability Profile

- **Hygroscopicity:** The HCl salt (CAS 253669-75-5) is hygroscopic. Moisture absorption leads to "clumping," which increases the risk of spatula slippage and aerosol generation during weighing.
- **Oxidation Susceptibility:** The benzylic alcohol position is prone to air-oxidation to the aldehyde or carboxylic acid over time, especially if the amine is unprotected.

Storage Protocol

- **Atmosphere:** Store under Argon or Nitrogen (inert atmosphere).
- **Temperature:** 2–8°C (Refrigerated).
- **Container:** Amber glass vials with Teflon-lined caps. Avoid metal spatulas if the free base is used (chelation risk).

Emergency Response Protocols

This section outlines self-validating workflows for spills and exposure.

Spill Cleanup (Solid)

Do not dry sweep. Dry sweeping generates dust.

- **Wet Method:** Cover the spill with a paper towel dampened with Isopropanol (IPA).
- **Neutralization:** If the substance is the HCl salt, the residue is acidic. If Free Base, it is basic. Wipe the area with a mild soap solution followed by water.
- **Validation:** Check the surface pH with a litmus strip. It should be neutral (pH 6-8) before declaring the area safe.

First Aid Logic

- **Eye Contact (H319):**
 - **Action:** Rinse for 15 minutes.

- Mechanism:[2][3][4] The goal is dilution. The amine binds to corneal proteins; immediate flushing prevents permanent opacity.
- Skin Contact (H315):
 - Action: Wash with soap and water.[5][6] Do not use ethanol.
 - Reasoning: Ethanol increases vasodilation and skin permeability, potentially driving the compound deeper into the dermis.

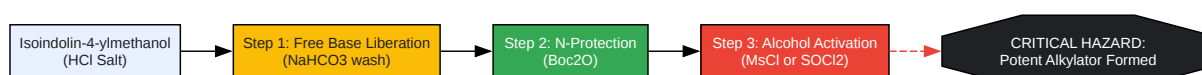
Synthesis & Application Context (Scientific Grounding)

For researchers utilizing this building block, the primary utility lies in the 4-position vector.

- Reaction Pathway: The hydroxymethyl group is often converted to a leaving group (mesylate/halide) for nucleophilic substitution, or oxidized to an aldehyde for reductive amination.
- Safety in Synthesis: When converting the alcohol to a mesylate (using MsCl/Et3N), the reaction is exothermic.
 - Control: Add MsCl dropwise at 0°C.
 - Hazard:[7][8][9][2][10][3][11][12] This generates a highly reactive alkylating agent (benzyl-like electrophile). Treat the resulting intermediate as a potential mutagen.

Reference Workflow (Graphviz)

Synthesis of a generic kinase inhibitor scaffold using **Isoindolin-4-ylmethanol**.



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Figure 2: Synthetic workflow highlighting the generation of high-hazard alkylating intermediates in Step 3.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 10224479, (2,3-Dihydro-1H-isoindol-4-yl)methanol hydrochloride. Retrieved from [\[Link\]](#)
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